

An In-Depth Technical Guide to 2-(3-Bromophenyl)-1H-benzimidazole

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Compound of Interest

Compound Name: 2-(3-Bromophenyl)-1H-benzimidazole

Cat. No.: B057740

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This guide provides a comprehensive technical overview of **2-(3-bromophenyl)-1H-benzimidazole**, a versatile heterocyclic compound of significant interest in medicinal chemistry and materials science. We will delve into its fundamental properties, synthesis, and key applications, offering insights for researchers, scientists, and professionals in drug development.

Core Molecular Identity

2-(3-Bromophenyl)-1H-benzimidazole is an aromatic compound featuring a benzimidazole core substituted with a 3-bromophenyl group at the 2-position. This structure is a cornerstone for further chemical modifications, making it a valuable intermediate in the synthesis of more complex molecules.

The fundamental properties of this compound are summarized below:

Property	Value	Source(s)
Molecular Formula	C ₁₃ H ₉ BrN ₂	[1][2]
Molecular Weight	273.13 g/mol	[1][2]
CAS Number	77738-96-6	[2][3]
Appearance	White to light yellow solid	[4]
Melting Point	294-296 °C	
InChI	InChI=1S/C13H9BrN2/c14-10-5-3-4-9(8-10)13-15-11-6-1-2-7-12(11)16-13/h1-8H,(H,15,16)	[1][4]
SMILES	<chem>c1ccc2c(c1)[nH]c(-c3cccc(c3)Br)n2</chem>	[1]

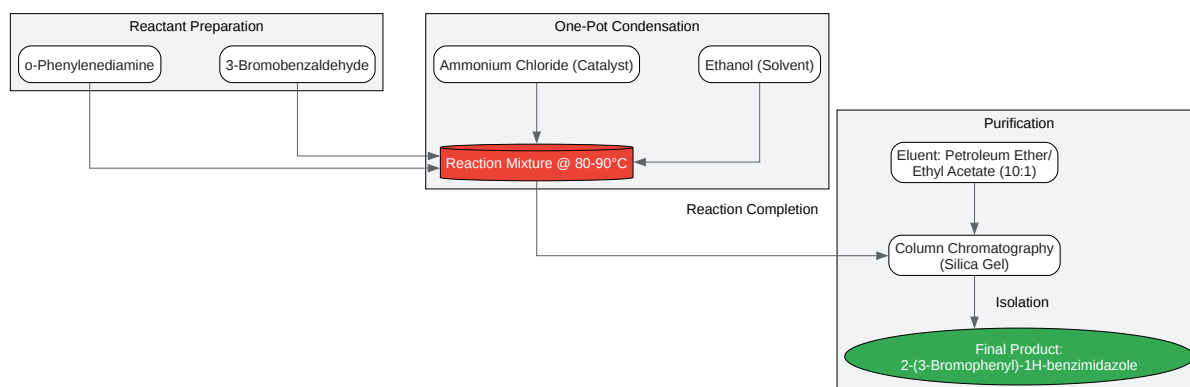
Synthesis Protocol: A Green Chemistry Approach

The synthesis of 2-substituted benzimidazoles can be achieved through various methods. A particularly efficient and environmentally conscious approach involves the one-pot condensation of an o-phenylenediamine with an appropriate aldehyde. This method is often preferred over older techniques that required high temperatures and harsh reagents like polyphosphoric acid, which could lead to by-product formation and lower yields.

The selection of a catalyst is crucial for the efficiency of this reaction. Ammonium chloride (NH₄Cl) has been demonstrated to be an effective, inexpensive, and readily available catalyst for this transformation, promoting the reaction at moderate temperatures (80-90°C). This approach aligns with the principles of green chemistry by being economically viable and reducing energy consumption.

Experimental Workflow: One-Pot Synthesis

The following diagram illustrates the streamlined workflow for the synthesis of **2-(3-Bromophenyl)-1H-benzimidazole**.



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Caption: Workflow for the synthesis of **2-(3-Bromophenyl)-1H-benzimidazole**.

Step-by-Step Methodology

- **Reactant Charging:** In a round-bottom flask, combine o-phenylenediamine, 3-bromobenzaldehyde, and a catalytic amount of ammonium chloride.
- **Solvent Addition:** Add ethanol as the solvent to facilitate the reaction.
- **Reaction:** Heat the mixture to 80-90°C and stir until the reaction is complete (monitored by thin-layer chromatography).
- **Isolation:** Upon completion, the crude product is isolated.

- Purification: The solid is then purified using column chromatography on silica gel. An eluent system such as petroleum ether and ethyl acetate (e.g., a 10:1 ratio) is effective for separating the desired product.[5] The result is pure, white, needle-like crystals of **2-(3-bromophenyl)-1H-benzimidazole** with a high yield (around 80-99%).[5]

This self-validating protocol is robust, with the final purification step ensuring the high purity of the compound, which can be confirmed by techniques like NMR spectroscopy and mass spectrometry.

Applications in Drug Development and Materials Science

The benzimidazole scaffold is recognized as a "privileged scaffold" in medicinal chemistry.[6][7][8] This is due to its structural resemblance to naturally occurring purines, allowing it to readily interact with various biological targets. The ease of substitution at the 2-position allows for the creation of large libraries of compounds for screening.

Role in Medicinal Chemistry

Benzimidazole derivatives have demonstrated a wide spectrum of pharmacological activities, including anticancer, antiviral, anti-inflammatory, and anthelmintic properties.[9] The 2-(3-bromophenyl) moiety of the title compound serves two primary purposes:

- Structural Contribution: The bromophenyl group itself contributes to the overall steric and electronic properties of the molecule, influencing its binding affinity to biological targets.
- Synthetic Handle: The bromine atom is an excellent functional group for further chemical elaboration via cross-coupling reactions (e.g., Suzuki, Heck, Buchwald-Hartwig). This allows for the strategic design of more complex molecules with tailored biological activities.

The core benzimidazole structure is found in numerous FDA-approved drugs, targeting a range of conditions from peptic ulcers to cancer.[10] This history of clinical success underscores the potential of novel derivatives like **2-(3-bromophenyl)-1H-benzimidazole** as starting points for new drug discovery programs.[8][9] For instance, derivatives have been investigated for their potential as antibacterial agents, showing activity against resistant strains like MRSA.

Utility in Materials Science

Beyond pharmaceuticals, this compound is a valuable building block in the field of organic electronics. Specifically, its derivative, 2-(3-bromophenyl)-1-phenyl-1H-benzimidazole, is a key precursor for materials used in Organic Light-Emitting Diodes (OLEDs).[11] The benzimidazole core provides a stable, electron-deficient framework, and the reactive bromine site allows for the attachment of other functional groups to fine-tune the electronic and optical properties of the final material.[11] These materials can function as host materials for light emitters or as components in charge transport layers within an OLED device.[11]

Conclusion

2-(3-Bromophenyl)-1H-benzimidazole is a compound of significant scientific and commercial interest. Its straightforward, high-yield synthesis and the versatility of its chemical structure make it an important intermediate. For medicinal chemists, it represents a key starting point for developing novel therapeutics leveraging the proven biological activity of the benzimidazole scaffold. For materials scientists, it provides a robust platform for creating advanced materials for next-generation organic electronics. The continued exploration of this and related compounds promises to yield further innovations across multiple scientific disciplines.

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